

CGP55845: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: CGP55845

Cat. No.: B1231313

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for **CGP55845**, a potent and selective GABA-B receptor antagonist. It is intended to serve as a comprehensive resource for researchers in neuroscience and drug development.

Product Information and Purchasing

CGP55845 is a widely used tool compound for studying the physiological and pathological roles of GABA-B receptors. Several reputable suppliers offer high-purity **CGP55845** hydrochloride for research purposes.

Supplier and Product Details

Supplier	Product Name	Purity	Molecular Weight (g/mol)	CAS Number	Solubility
Tocris Bioscience	CGP 55845 hydrochloride	≥98% (HPLC)	438.71	149184-22-5	Soluble to 100 mM in DMSO with gentle warming
Hello Bio	CGP 55845 hydrochloride	-	-	-	Soluble in DMSO (100mM, gentle warming)
R&D Systems	CGP 55845 hydrochloride	≥98%	438.71	149184-22-5	Soluble to 100 mM in DMSO with gentle warming
Sigma-Aldrich	CGP 55845 hydrochloride	≥98% (HPLC)	438.71	149184-22-5	-
MedChemExpress	CGP55845 hydrochloride	-	-	-	-
Abcam	CGP 55845 hydrochloride	>99%	438.70	149184-22-5	Soluble in DMSO to 100 mM
Cayman Chemical	CGP 55845 (hydrochloride)	≥98%	438.7	149184-22-5	-
BioCrick	CGP 55845 hydrochloride	>98%	438.71	149184-22-5	Soluble to 100 mM in DMSO with gentle warming

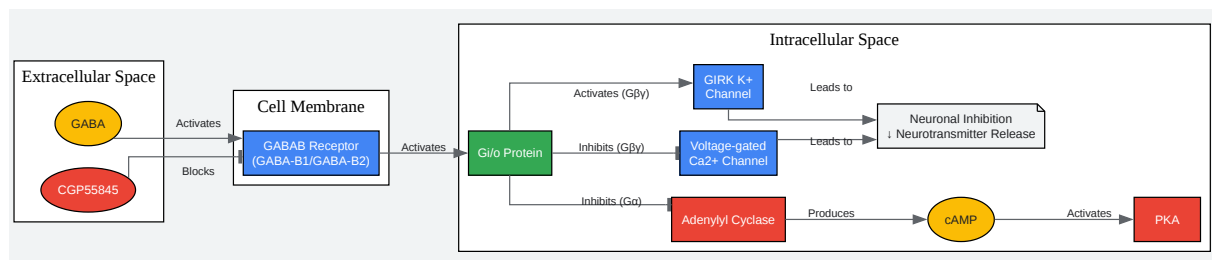
Probechem	CGP55845 hydrochloride	-	-	149184-22-5	-
InvivoChem	CGP 55845 HCl	-	-	149184-22-5	-

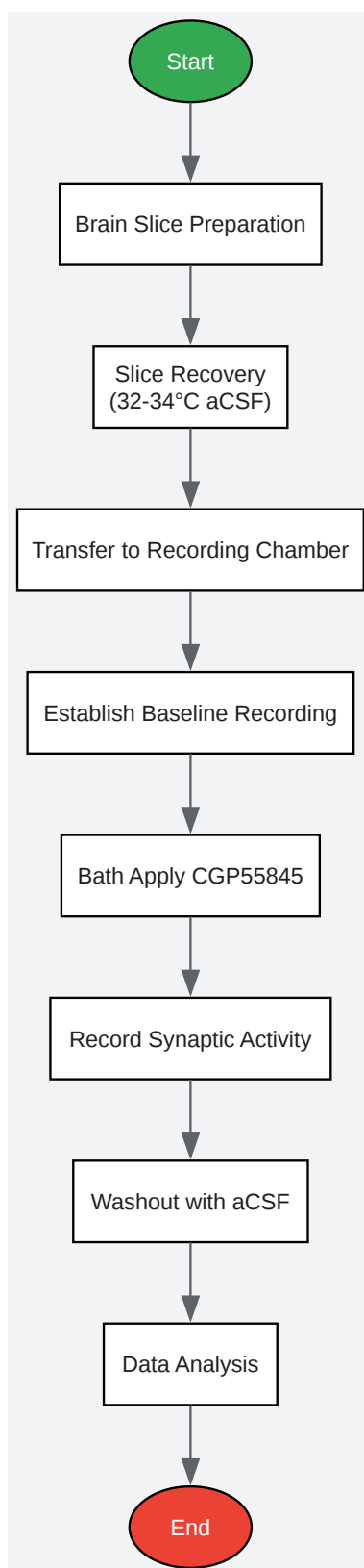
Mechanism of Action and Signaling Pathway

CGP55845 acts as a potent and selective antagonist of the GABA-B receptor, a metabotropic G-protein coupled receptor (GPCR).^{[1][2][3]} GABA-B receptors are heterodimers composed of GABA-B1 and GABA-B2 subunits and are crucial for mediating slow and prolonged inhibitory signals in the central nervous system.^[1]

Upon activation by the endogenous ligand GABA, the GABA-B receptor couples to pertussis toxin-sensitive G-proteins of the Gi/o family.^[1] This leads to the dissociation of the G-protein into its G α and G $\beta\gamma$ subunits.^[1] The G α i/o subunit inhibits adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels and reduced protein kinase A (PKA) activity.^[1] The G $\beta\gamma$ subunit can directly inhibit voltage-gated Ca²⁺ channels and activate G-protein-coupled inwardly rectifying K⁺ (GIRK) channels.^[1] These actions collectively lead to a reduction in neuronal excitability and neurotransmitter release.

CGP55845 competitively blocks the binding of GABA to the GABA-B receptor, thereby preventing the initiation of this signaling cascade. By antagonizing the receptor, **CGP55845** can increase neuronal excitability and enhance the release of neurotransmitters like GABA and glutamate.





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References

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